

# Application Notes and Protocols for Assessing Triclopyr Ester Runoff from Treated Areas

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## Compound of Interest

Compound Name: Triclopyr ester

Cat. No.: B1218329

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## Introduction

Triclopyr, a selective systemic herbicide, is widely utilized for the control of woody and broadleaf plants in various settings, including forestry, rights-of-way, and grasslands.[1][2] It is commonly formulated as a triethylamine salt (Garlon 3A™) or a butoxyethyl ester (Garlon 4™). [1] Both formulations ultimately degrade to triclopyr acid in the environment.[2] The butoxyethyl ester formulation, in particular, is noted for its potential toxicity to fish and aquatic invertebrates. [2][3] Due to its mobility and persistence under certain conditions, there is a recognized concern for the contamination of surface waters via runoff from treated areas.[1][4] This document provides a detailed field study protocol for researchers and environmental scientists to assess the runoff potential of **Triclopyr ester** from treated terrestrial sites.

## Environmental Fate of Triclopyr

The environmental degradation of Triclopyr is primarily driven by photolysis and microbial decomposition.[1] The half-life of Triclopyr in soil is highly variable and dependent on soil type and climatic conditions, with reported values ranging from a few days to over a year.[1][2] In aquatic environments, photolysis can be a rapid degradation pathway, although its effectiveness can be limited by sunlight attenuation in natural waters.[5][6] The primary metabolite of Triclopyr is 3,5,6-trichloro-2-pyridinol (TCP), which is also of environmental interest.[7]

## Quantitative Data Summary

The following tables summarize key quantitative data related to the environmental fate and runoff of Triclopyr and its metabolites, compiled from various field and laboratory studies.

Table 1: Dissipation Half-Lives of Triclopyr and its Metabolites

Compound	Matrix	Half-Life (days)	Reference(s)
Triclopyr	Water	0.5 - 7.5	<a href="#">[5]</a> <a href="#">[6]</a>
Triclopyr	Soil	10 - 100+	<a href="#">[4]</a> <a href="#">[8]</a>
Triclopyr Butoxyethyl Ester (TBEE)	Water (Hydrolysis)	0.5	<a href="#">[9]</a>
3,5,6-trichloro-2-pyridinol (TCP)	Water	4.2 - 10.0	<a href="#">[5]</a> <a href="#">[6]</a>
3,5,6-trichloro-2-methoxy-pyridine (TMP)	Water	4.0 - 8.8	<a href="#">[5]</a>

Table 2: Reported Concentrations of Triclopyr in Runoff and Surface Water

Study Location/Type	Application Rate	Maximum Concentration Detected	Reference(s)
Oregon Runoff Monitoring	3 lb/acre	6 ppb in runoff water (5 months post-treatment)	[1]
Forest Stream (Direct Aerial Application)	3.67 kg a.e./ha	0.23 - 0.35 mg/L (instantaneous maxima)	[10]
Aquatic Mesocosm (Flooding Simulation)	34 g/L (Basal Bark Treatment)	4,637 µg/L in surface water	[11]
Massachusetts Field Study	0.6 lb/acre	Not detected below the top 10 inches of soil	[4]

## Experimental Protocols

This section outlines a detailed protocol for a field study to assess **Triclopyr ester** runoff.

### 1. Site Selection and Characterization

- Site Selection: Choose a representative site with a defined slope and drainage area. The site should be characteristic of areas where **Triclopyr ester** is commonly applied.
- Site Characterization:
  - Soil Analysis: Collect soil samples from the study plot for characterization. Analyze for soil type (texture), organic carbon content, pH, and bulk density.[12] These factors significantly influence Triclopyr's mobility and persistence.[4]
  - Topography: Map the topography of the site to determine the slope and delineate the runoff collection area.
  - Vegetation: Document the type and density of vegetation cover, as it can influence herbicide interception and runoff dynamics.

## 2. Experimental Design

- **Plot Establishment:** Establish one or more treatment plots and a control (untreated) plot. Plots should be of sufficient size to generate measurable runoff, with a typical area of at least 0.5 hectares.
- **Runoff Collection System:** Install a runoff collection system at the downslope edge of each plot. This typically consists of a flume or weir to measure flow rate and an automated water sampler to collect runoff samples.
- **Meteorological Monitoring:** Install a weather station on-site to continuously monitor rainfall (intensity and duration), air temperature, and wind speed and direction.

## 3. Herbicide Application

- **Formulation:** Use a commercial formulation of Triclopyr butoxyethyl ester (e.g., Garlon 4™).
- **Application Rate:** Apply the herbicide at a rate consistent with typical label recommendations for the target vegetation. For example, a rate of 3 lb/acre has been used in previous studies. [\[1\]](#)
- **Application Method:** The application method should mimic standard practices, such as a broadcast spray using a backpack sprayer or a boom sprayer. Ensure uniform coverage of the treatment plot.
- **Timing:** Apply the herbicide during a period when rainfall events are likely to occur to generate runoff.

## 4. Sample Collection

- **Runoff Samples:**
  - Collect runoff samples during and after rainfall events. Automated samplers should be programmed to collect samples at fixed time intervals or on a flow-proportional basis throughout the hydrograph of each runoff event.

- Collect both "whole-event" composite samples and discrete "inter-event" samples to characterize the temporal variation in herbicide concentration.[12]
- Soil Samples: Collect soil cores from the treated plots at regular intervals (e.g., pre-application, immediately after application, and then weekly or after major runoff events) to assess the persistence and vertical movement of Triclopyr in the soil profile.
- Water Samples: If the study site is adjacent to a water body, collect water samples from the receiving water upstream and downstream of the runoff entry point.

## 5. Sample Handling and Analysis

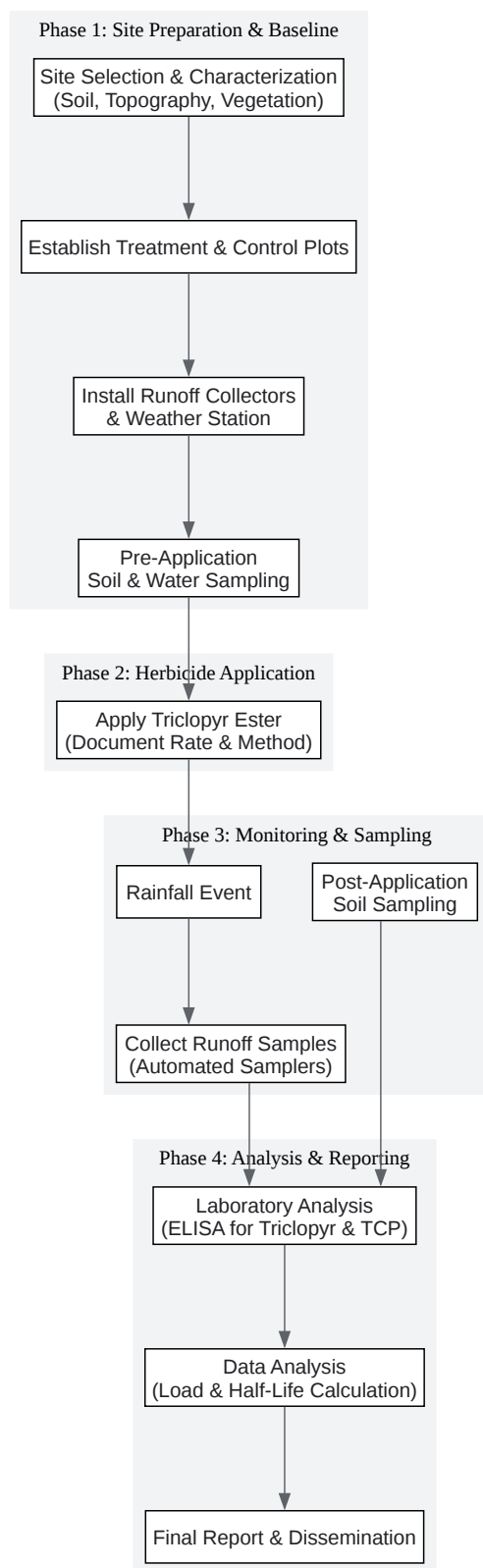
- Sample Preservation: Store water and soil samples in appropriate containers (e.g., amber glass bottles for water) and preserve them according to standard analytical methods (e.g., refrigeration at 4°C).
- Analytical Method: Analyze water and soil samples for Triclopyr and its primary metabolite, TCP. A common and sensitive method is enzyme-linked immunosorbent assay (ELISA), which is applicable for the quantitative determination of residues in water.[13] The concentration range for analysis of Triclopyr can be 0.10 to 300 ng/ml.[13]

## 6. Data Analysis

- Runoff Load Calculation: Calculate the total mass of Triclopyr and TCP transported in runoff for each event by multiplying the concentration by the runoff volume.
- Half-Life Calculation: Determine the dissipation half-life of Triclopyr in the soil under field conditions.
- Statistical Analysis: Use appropriate statistical methods to compare Triclopyr concentrations and loads between different runoff events and to correlate runoff with factors such as rainfall intensity and time since application.

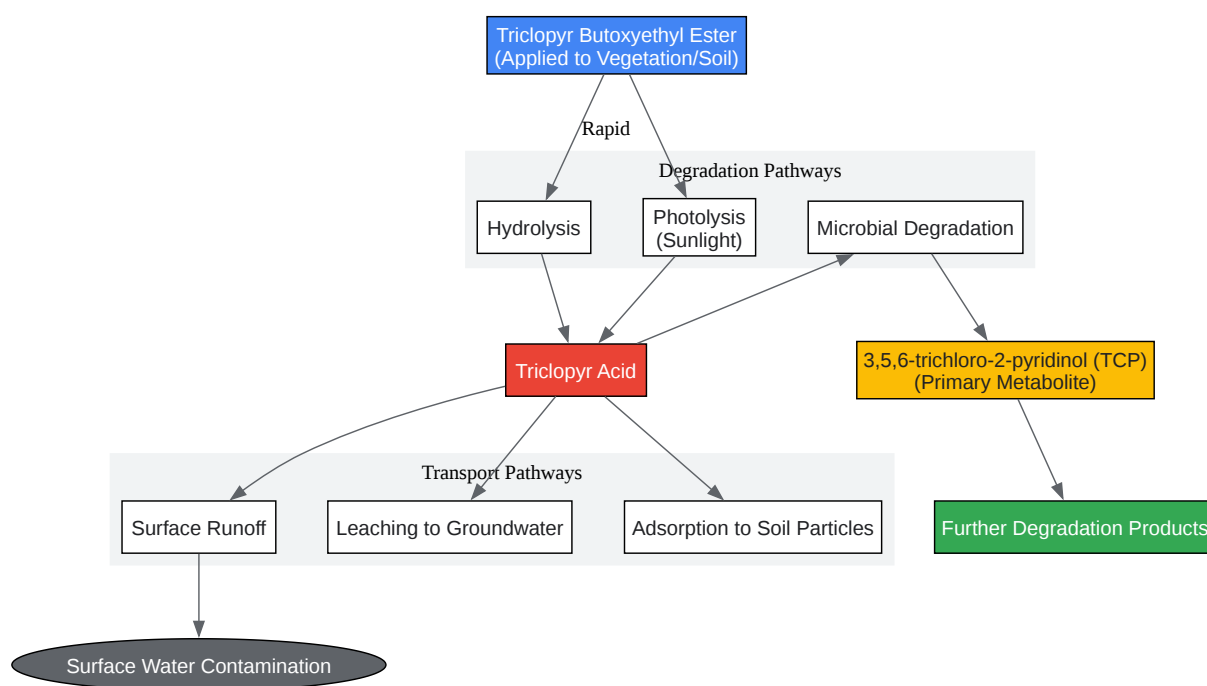
# Diagrams

Experimental Workflow for **Triclopyr Ester** Runoff Assessment



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Caption: Workflow for a field study on **Triclopyr ester** runoff.

Environmental Fate Pathway of **Triclopyr Ester**

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Caption: Environmental fate and transport of **Triclopyr ester**.

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